

# An In-depth Technical Guide to (-)-Isolariciresinol 9'-O-glucoside

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## Compound of Interest

Compound Name: (-)-Isolariciresinol 9'-O-glucoside

Cat. No.: B1499453

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## Abstract

**(-)-Isolariciresinol 9'-O-glucoside** is a naturally occurring lignan glycoside with the confirmed CAS number 143236-04-8[1][2][3][4][5]. This document serves as a comprehensive technical resource, consolidating the available chemical and physical data. While its counterpart, (+)-Isolariciresinol 9'-O-glucoside (CAS: 63358-12-3)[6][7][8][9][10], is more frequently cited in commercial listings, this guide focuses on the specific (-) stereoisomer. Despite general attributions of antioxidant, anti-inflammatory, and anticancer properties to this class of compounds, detailed experimental data, specific biological activities quantified through in-vitro or in-vivo studies, and elucidated signaling pathways for **(-)-Isolariciresinol 9'-O-glucoside** are not extensively documented in currently available scientific literature. This guide presents the foundational chemical information and highlights the significant opportunities for future research into the pharmacological potential of this specific stereoisomer.

## Chemical and Physical Properties

The fundamental properties of **(-)-Isolariciresinol 9'-O-glucoside** are summarized below. It is important to note that while the molecular formula and weight are consistent across stereoisomers, other properties may vary.

Property	Value	Source
CAS Number	143236-04-8	[1][11][2][3][4][5]
Molecular Formula	C <sub>26</sub> H <sub>34</sub> O <sub>11</sub>	[1][11]
Molecular Weight	522.54 g/mol	[1][11]
Appearance	Powder	[11][5]
Purity	≥97.0% - ≥98% (as commercially available)	[2][5]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[5]
Storage	Store protected from air and light, refrigerated or frozen (2-8 °C)	[5]

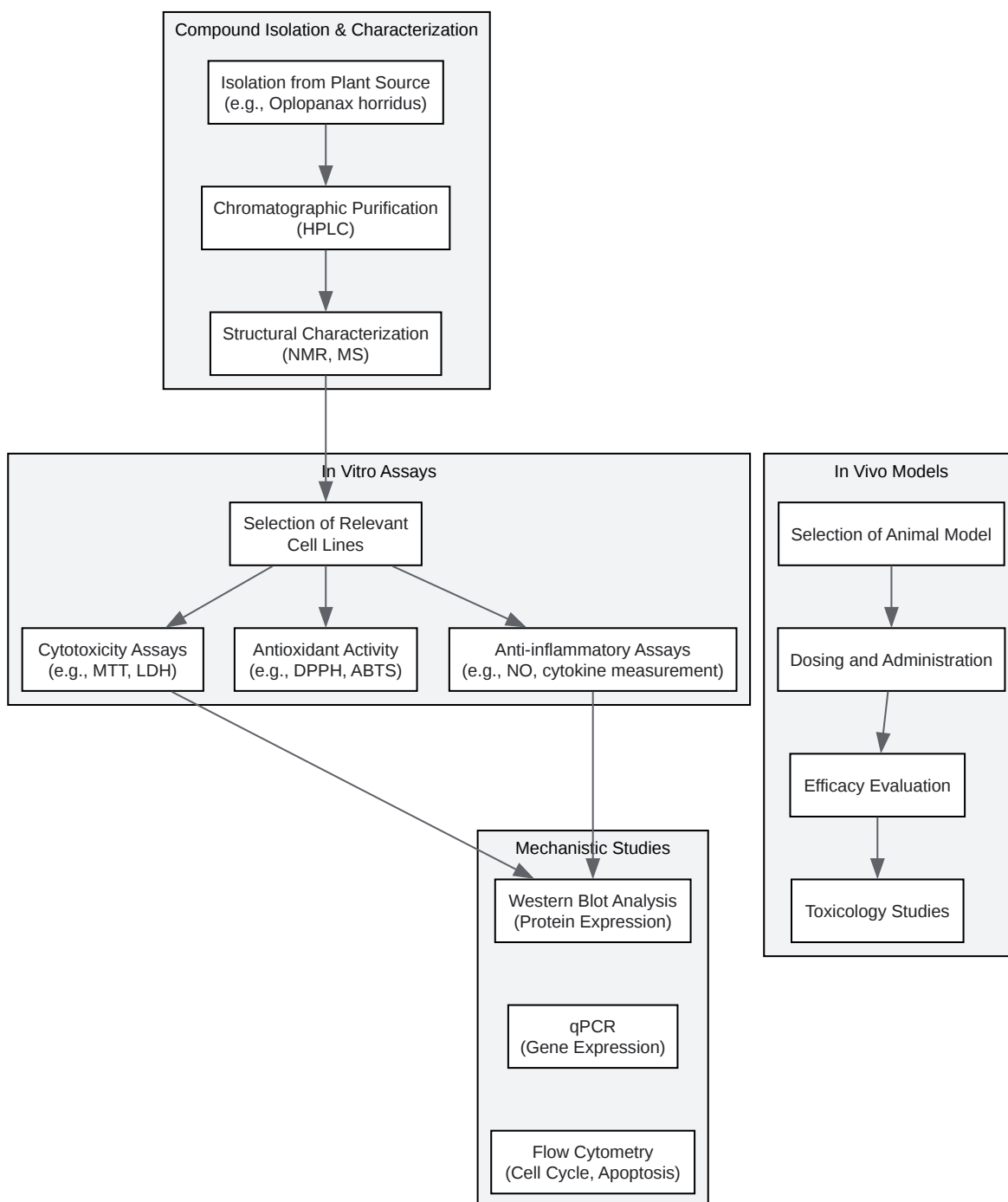
## Stereochemistry and Structural Information

**(-)-Isolariciresinol 9'-O-glucoside** is a stereoisomer of the more commercially referenced (+)-Isolariciresinol 9'-O-glucoside. The structural distinction is crucial in pharmacology as different stereoisomers can exhibit varied biological activities and metabolic fates.

- Synonyms: (-)-Isolariciresinol 3a-O-β-D-glucopyranoside[1][11][2][4]
- InChI Key: AHYOMNWKYGMYMB-PBJGOBETSA-N[1]
- SMILES: C(O[C@@H]1O--INVALID-LINK----INVALID-LINK----INVALID-LINK--[C@H]1O)[C@H]2--INVALID-LINK--C4=CC(OC)=C(O)C=C4[1]

## Experimental Protocols

A thorough review of scientific literature did not yield detailed, reproducible experimental protocols specifically for the biological evaluation of **(-)-Isolariciresinol 9'-O-glucoside**. However, based on the general understanding of lignan glycosides, the following represents a logical workflow for future investigation.

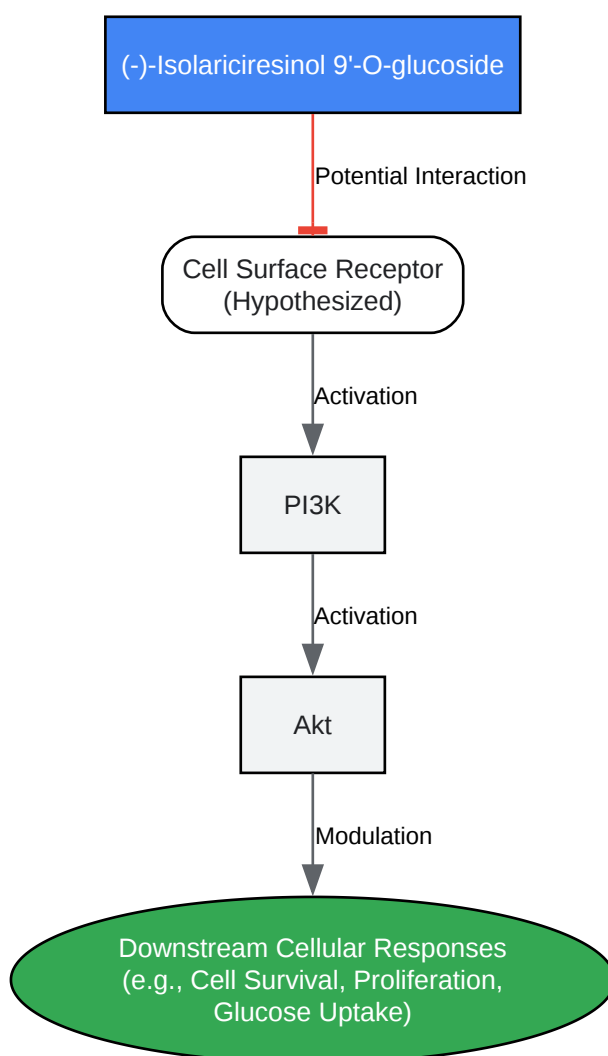


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**Figure 1.** Proposed experimental workflow for investigating the bioactivity of **(-)-Isolariciresinol 9'-O-glucoside**.

## Potential Signaling Pathways

While specific signaling pathways modulated by **(-)-Isolariciresinol 9'-O-glucoside** have not been experimentally determined, related lignans have been shown to influence pathways associated with inflammation and oxidative stress. Future research could explore the impact of this compound on pathways such as the PI3K/Akt signaling pathway, which is implicated in cell survival and proliferation. Lignans from *Patrinia scabiosaefolia* have been shown to improve insulin resistance by activating this pathway[12].



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**Figure 2.** Hypothesized interaction of **(-)-Isolariciresinol 9'-O-glucoside** with the PI3K/Akt signaling pathway.

## Conclusion and Future Directions

**(-)-Isolariciresinol 9'-O-glucoside** (CAS: 143236-04-8) is a distinct chemical entity from its (+) stereoisomer. While its chemical properties are being established, a significant gap exists in the scientific literature regarding its biological activity and mechanism of action. The information presented in this guide provides a foundation for researchers and drug development professionals to embark on a more detailed investigation of this compound. Future studies should focus on comprehensive in vitro and in vivo evaluations to quantify its potential therapeutic effects and to elucidate the specific signaling pathways it modulates. Such research is critical to unlocking the potential of **(-)-Isolariciresinol 9'-O-glucoside** as a novel therapeutic agent.

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